

An In-Depth Technical Guide to the Physicochemical Properties of 2-Tridecenal Isomers

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Compound of Interest

Compound Name: 2-Tridecenal

Cat. No.: B1594614

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of the (E) and (Z) isomers of **2-tridecenal**. The information is curated for professionals in research and development, with a focus on data-driven insights and experimental considerations.

Core Physicochemical Properties

The following tables summarize the key quantitative data for the isomers of **2-tridecenal**. Data for the (E)-isomer is more readily available due to its prevalence as the major component in commercial preparations. Information on the pure (Z)-isomer is limited in the current literature.

Table 1: General and Physical Properties of 2-Tridecenal Isomers

Property	(E)-2-Tridecenal	(Z)-2-Tridecenal
CAS Number	7069-41-2[1]	74962-99-5 (for the corresponding alcohol)[2]
Molecular Formula	C ₁₃ H ₂₄ O[1]	C ₁₃ H ₂₄ O
Molecular Weight	196.33 g/mol [1]	196.33 g/mol
Appearance	Colorless to pale yellow oily liquid[3][4]	Data not available
Boiling Point	115-118 °C at 10 mmHg[5]	Data not available
Density	0.85 g/mL at 25 °C[5]	Data not available
Refractive Index	n ₂₀ /D 1.459[5]	Data not available

Table 2: Solubility and Partitioning of (E)-2-Tridecenal

Property	Value
Water Solubility	Insoluble[3][4]
Solubility in Organic Solvents	Soluble in alcohol[4]
LogP (Octanol-Water Partition Coefficient)	5.3[1]

Spectral Data

Spectral analysis is crucial for the identification and characterization of **2-tridecenal** isomers.

Table 3: Spectroscopic Data for (E)-2-Tridecenal

Technique	Key Data Points
¹ H NMR	Data available through spectral databases.[1]
¹³ C NMR	Data available through spectral databases.[1]
Mass Spectrometry (MS)	Available spectral data can be found in public repositories.[6]

Note: Specific spectral data for the pure (Z)-**2-tridecenal** isomer is not readily available in the reviewed literature.

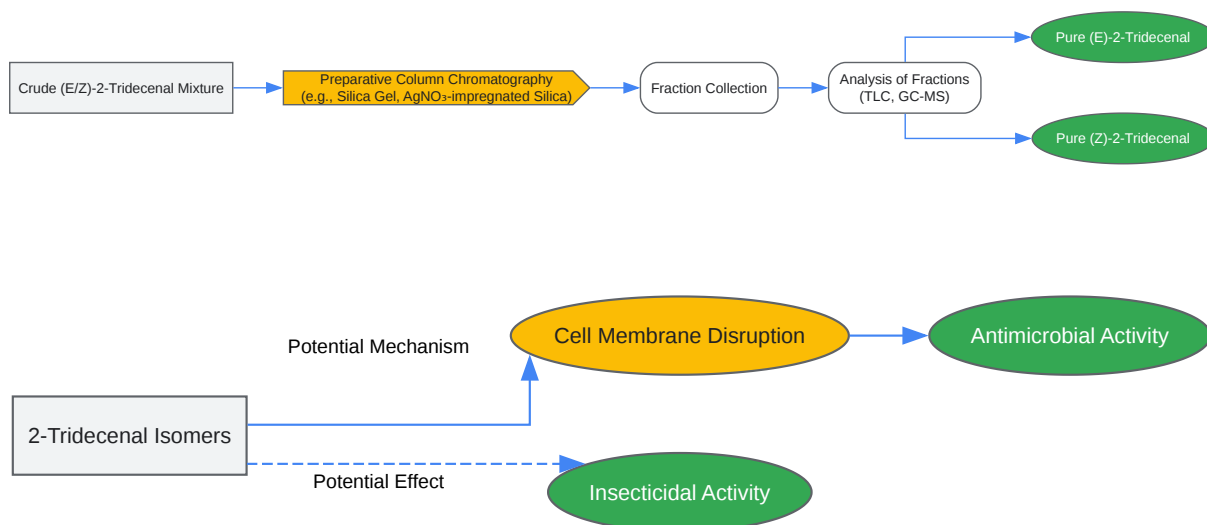
Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **2-tridecenal** isomers are not extensively published. However, based on general organic chemistry principles and related literature, the following methodologies are proposed.

Synthesis of 2-Tridecenal Isomers via Wittig Reaction

The Wittig reaction is a widely used method for the stereoselective synthesis of alkenes from aldehydes and ketones.^{[7][8][9][10][11]}

Diagram of the Wittig Reaction Workflow:



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